

Essential Safety and Operational Guide for 3-(2-Methoxyphenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(2-Methoxyphenyl)propanoic acid

Cat. No.: B180961

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This guide provides crucial safety and logistical information for handling **3-(2-Methoxyphenyl)propanoic acid** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of researchers and the integrity of experimental work.

Compound Identification and Hazards:

Compound Name	3-(2-Methoxyphenyl)propanoic acid
CAS Number	6342-77-4[1]
Physical Form	White to very pale yellow crystal powder[1]
Molecular Formula	C10H12O3[2][3]
Molecular Weight	180.2[1][2]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1]
Signal Word	Warning[1]
Pictogram	GHS07 (Exclamation mark)[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **3-(2-Methoxyphenyl)propanoic acid**.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Chemical safety goggles with side shields or a face shield. [4] [5] [6]	To protect eyes from splashes and airborne particles. [4] [6]
Skin Protection	Nitrile or neoprene gloves. A chemical-resistant lab coat or apron. [4] [5] [6] [7]	To prevent skin contact and contamination of personal clothing. [4] [6]
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges if handling outside a fume hood or if dust is generated. [6] [8]	To protect against inhalation of harmful dust or vapors. [5] [6]
Foot Protection	Closed-toe shoes. [5] [6]	To protect feet from potential spills. [6]

Operational Plan: Safe Handling Procedure

Following a systematic workflow is essential for minimizing risks during the handling of this compound.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **3-(2-Methoxyphenyl)propanoic acid** in a well-ventilated area.[\[8\]](#)
[\[9\]](#) For procedures that may generate dust or aerosols, a certified chemical fume hood is required.[\[4\]](#)[\[5\]](#)
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible.[\[5\]](#)[\[6\]](#)
- Secondary Containment: Use secondary containment for open stock bottles when working in any area.[\[7\]](#)

2. Handling:

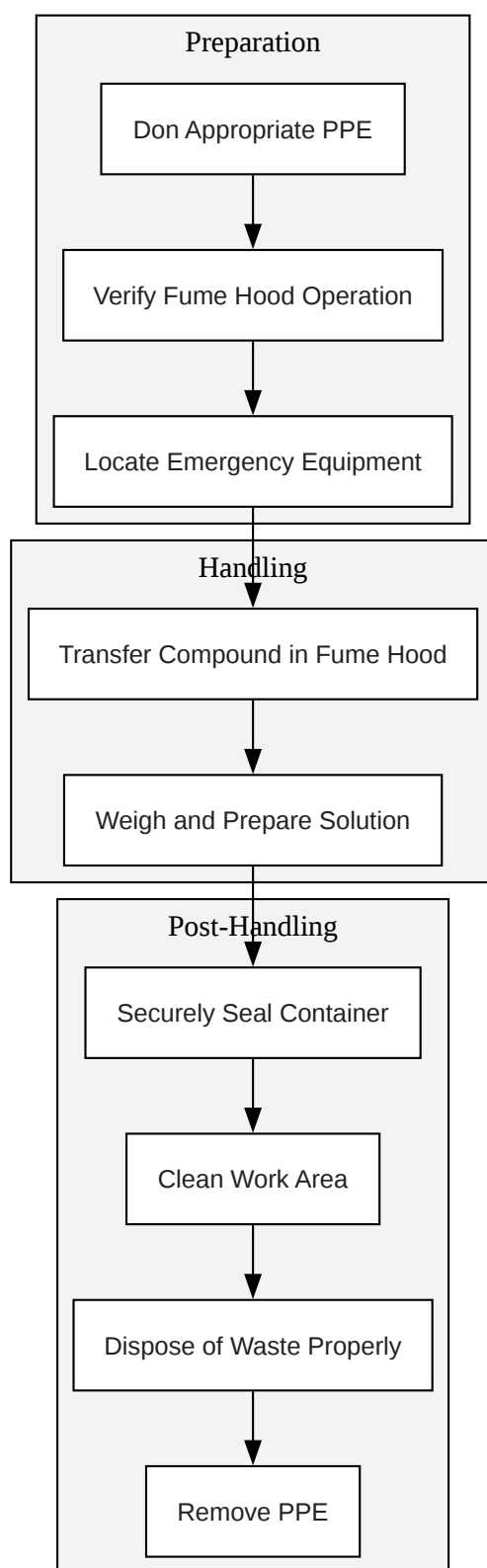
- Avoid Contact: Prevent direct contact with skin and eyes, and avoid inhalation of dust.[\[6\]](#)[\[9\]](#)
- Opening Containers: Open containers with care, as threads of screw caps may be contaminated.[\[7\]](#)
- Weighing: If possible, weigh the compound directly within the fume hood to contain any dust.
- Dilution: When preparing solutions, always add the acid to the solvent slowly.[\[4\]](#)[\[10\]](#)

3. Transport:

- When moving the compound between laboratory areas, use a bottle carrier or other forms of secondary containment to prevent spills.[\[5\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area in a tightly sealed, compatible container.[\[9\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[12\]](#)
- Store acids separately from bases.[\[10\]](#)



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Caption: Workflow for Safely Handling **3-(2-Methoxyphenyl)propanoic acid**.

Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

1. Waste Collection:

- Contaminated Materials: All materials that have come into contact with **3-(2-Methoxyphenyl)propanoic acid**, including gloves, wipes, and disposable labware, must be collected in a designated hazardous waste container.[6]
- Unused Compound: Unwanted or expired **3-(2-Methoxyphenyl)propanoic acid** should be disposed of as hazardous chemical waste.

2. Neutralization (for dilute acidic waste):

- Depending on institutional and local regulations, dilute acidic waste solutions may be neutralized to a pH between 6 and 8 before disposal.[6]
- Slowly add a weak base, such as sodium bicarbonate, to the acidic solution while stirring.[4] This should be done in a fume hood.

3. Container Rinsing:

- Empty containers that held the compound should be triple-rinsed with a suitable solvent.[6]
- The first rinseate should be collected as hazardous waste.[6] Subsequent rinses may be disposed of down the drain with copious amounts of water, pending local regulations.

4. Final Disposal:

- All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.[13]

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